

How to prepare ZK 93426 hydrochloride solution for experiments

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Compound of Interest

Compound Name: **ZK 93426 hydrochloride**

Cat. No.: **B560233**

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Application Notes and Protocols for ZK 93426 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **ZK 93426 hydrochloride** solutions in experimental settings. **ZK 93426 hydrochloride** is a potent and selective competitive antagonist of the benzodiazepine receptor, making it a valuable tool for research in neuroscience and pharmacology.

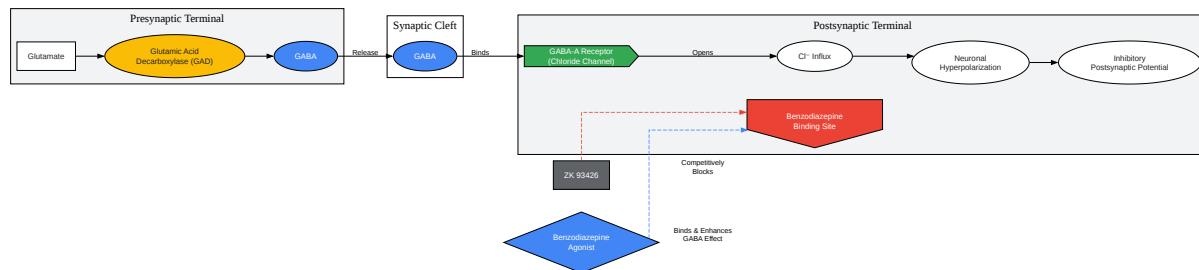
Chemical and Physical Properties

A summary of the key chemical and physical properties of **ZK 93426 hydrochloride** is presented in Table 1. This information is crucial for accurate preparation of solutions and for understanding the behavior of the compound in experimental systems.

Property	Value	Source
Molecular Weight	348.82 g/mol	[1]
Molecular Formula	$C_{18}H_{20}N_2O_3 \cdot HCl$	[1]
Appearance	Powder	[2]
Purity	≥99%	[1]
Solubility	≤ 100 mM in water, ≤ 50 mM in DMSO	[1] [2]
Storage of Solid	Desiccate at room temperature or -20°C	[1] [2]
CAS Number	1216792-30-1	[1]

Mechanism of Action

ZK 93426 hydrochloride is a competitive antagonist at the benzodiazepine binding site on the γ -aminobutyric acid type A (GABA-A) receptor. By binding to this site, it blocks the action of benzodiazepine agonists and inverse agonists, thereby inhibiting their modulatory effects on GABAergic neurotransmission. The GABA-A receptor is a ligand-gated ion channel that, upon binding of GABA, allows the influx of chloride ions, leading to hyperpolarization of the neuron and an inhibitory postsynaptic potential.



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Diagram 1: GABA-A Receptor Signaling Pathway and Mechanism of ZK 93426 Action.

Experimental Protocols

Preparation of Stock Solutions

It is recommended to prepare a high-concentration stock solution of **ZK 93426 hydrochloride**, which can then be diluted to the desired final concentration for experiments.

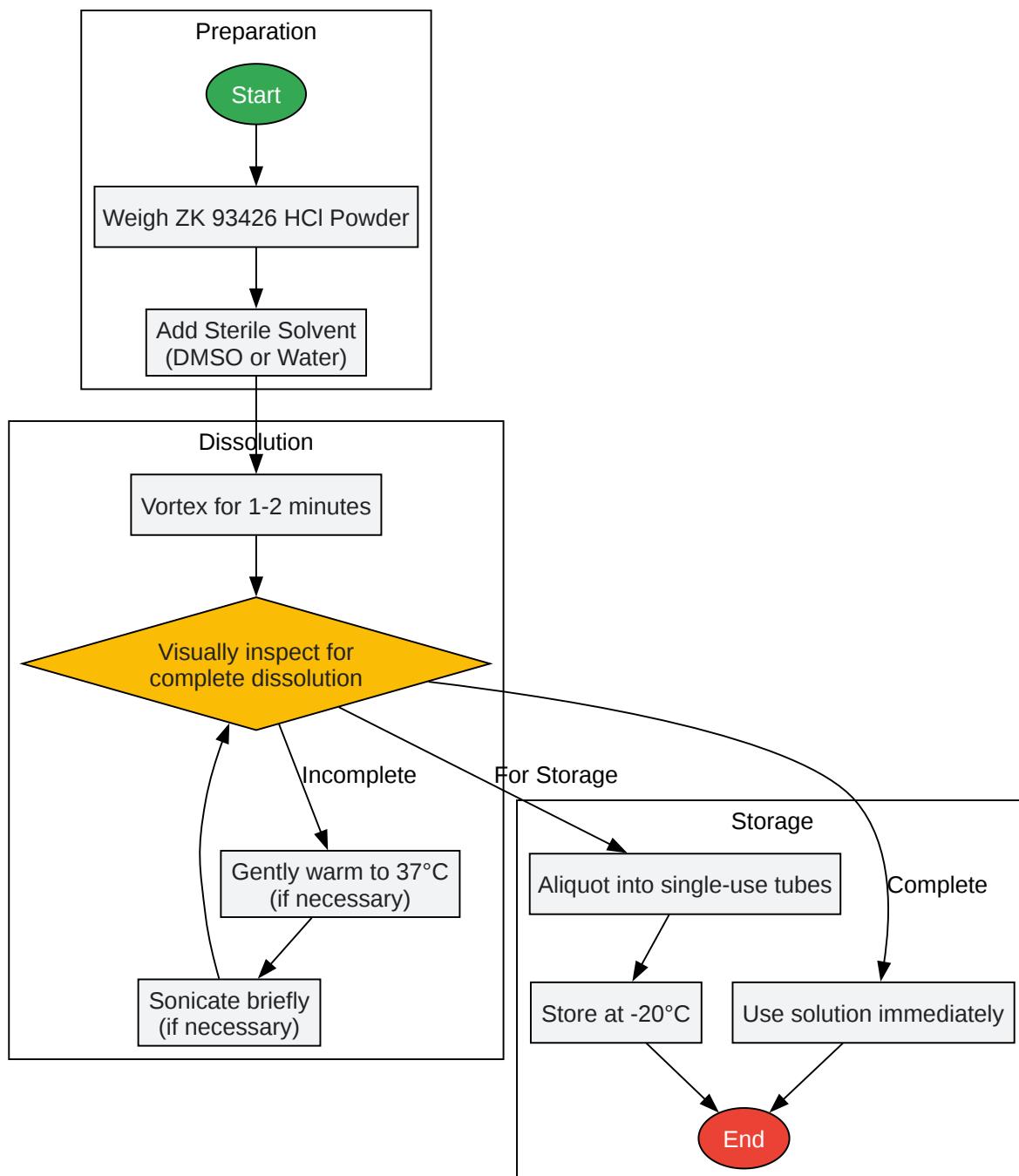
Materials:

- **ZK 93426 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Nuclease-free water, sterile

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Protocol:

- Weighing: Accurately weigh the desired amount of **ZK 93426 hydrochloride** powder in a sterile microcentrifuge tube or vial. Perform this in a chemical fume hood and wear appropriate personal protective equipment (PPE).
- Solvent Addition: Add the appropriate volume of sterile DMSO or water to achieve the desired stock concentration. For example, to prepare a 50 mM stock solution in DMSO, add 57.3 μ L of DMSO to 1 mg of **ZK 93426 hydrochloride** (MW: 348.82). For a 100 mM stock in water, add 28.65 μ L of water to 1 mg.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - To aid dissolution, especially for higher concentrations, gently warm the tube to 37°C for a few minutes.[2]
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for a short period.[2]
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - It is recommended to prepare and use the solution on the same day.[2]
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for several months.[2]

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